

Birinapant NF- κ B signaling pathway effects

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Compound Focus: Birinapant

CAS No.: 1260251-31-7

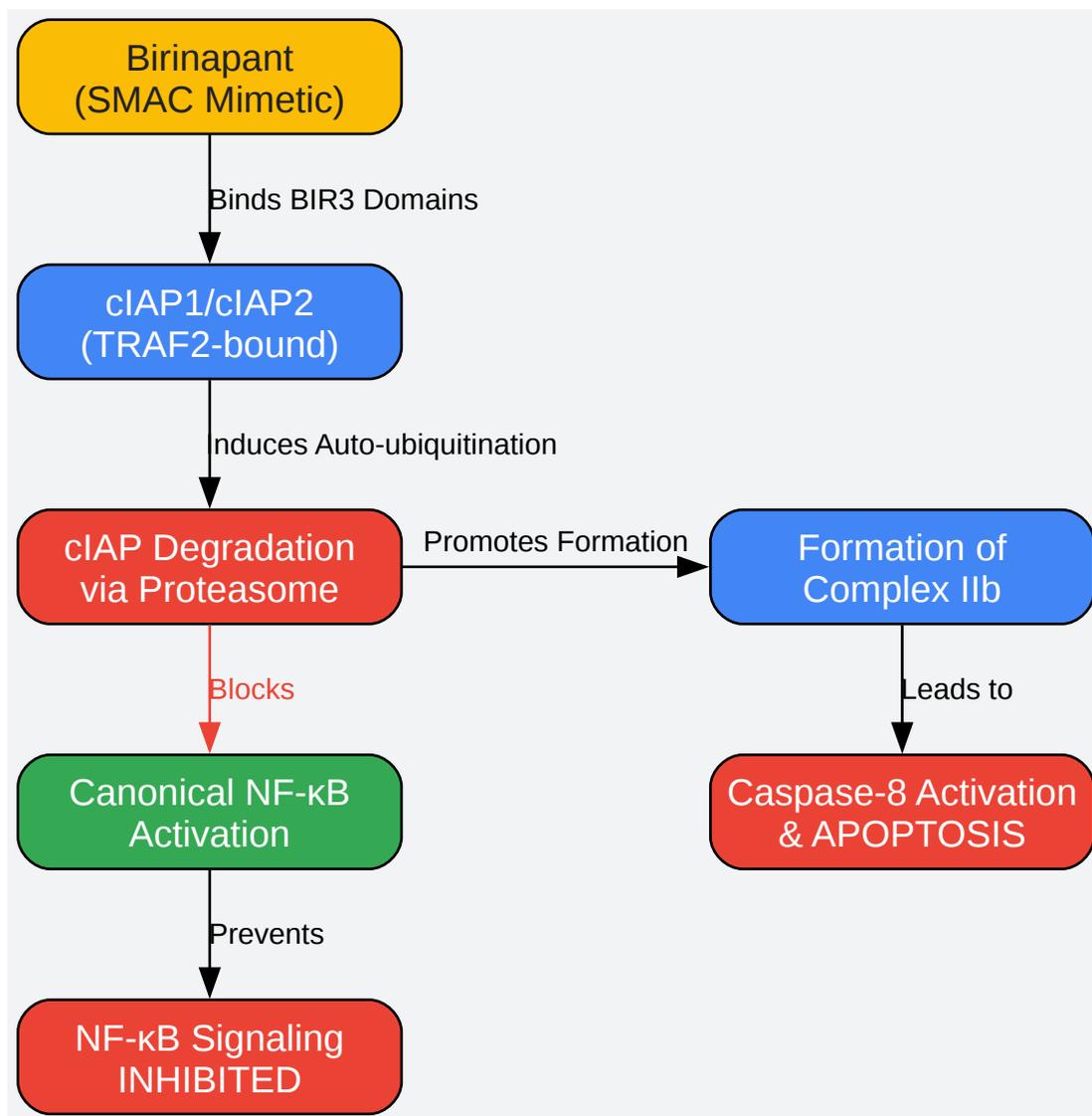
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Molecular Mechanism of Action

Birinapant is designed to mimic the natural protein Smac/DIABLO. It binds to the BIR3 domains of IAP proteins with high affinity, leading to their degradation [1] [2]. This degradation initiates a cascade of events centered on the TNFR1 signaling complex.

The following diagram illustrates the key molecular mechanisms by which **Birinapant** affects NF- κ B signaling and cell death pathways.



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> The mechanism of **Birinapant** in inhibiting NF-κB and inducing apoptosis.

Key Experimental Evidence & Protocols

The characterization of **Birinapant**'s effects relies on specific biochemical and cellular assays. The key experiments and their methodologies are outlined below.

Experimental Goal	Key Methodologies & Assays	Readout / Outcome
clAP Degradation	Treat cancer cells with Birinapant. Analyze cell lysates by Western Blotting using antibodies against clAP1 and clAP2 [1].	Rapid loss of clAP1 and clAP2 protein levels, indicating degradation [1].

| **NF-κB Inhibition** | 1. **Immunofluorescence**: Use antibodies against the p65 (RelA) subunit to visualize its cellular location [3]. 2. **Reporter Gene Assay**: Transfect cells with a plasmid containing an NF-κB response element driving luciferase expression. Measure luciferase activity after TNF-α stimulation with/without **Birinapant** [3]. | 1. p65 retained in cytoplasm. 2. Significant reduction in luciferase activity, confirming inhibition of transcriptional activity [3]. || **Cell Death Induction** | Treat cells with **Birinapant** ± TNF-α. Use assays like **Caspase-Glo 3/7** to measure caspase activity or **Annexin V/Propidium Iodide staining** followed by flow cytometry [1] [4]. | Increased caspase activity and percentage of Annexin V-positive cells, confirming apoptosis induction [1] [4]. | | **Complex Formation (RIPK1:Caspase-8)** | **Immunoprecipitation**: Use an antibody against RIPK1 or Caspase-8 to pull down the protein complex from treated cells. Detect associated proteins by Western Blotting [1]. | Detection of RIPK1 and Caspase-8 in the same complex, indicating formation of the pro-apoptotic complex IIb [1]. |

Research Implications and Context

- **Bivalent vs. Monovalent Specificity**: **Birinapant**'s bivalent structure is crucial for its unique ability to inhibit TNF-mediated NF-κB activation, a property not shared by monovalent SMAC mimetics [3]. This is linked to its superior efficacy in depleting the specific pool of clAP1 associated with TRAF2 [1] [3].
- **Selective Vulnerability in Cancer**: Research has identified specific genetic contexts that make cancer cells more susceptible to **Birinapant**. For example, **LKB1-deficient non-small cell lung cancer (NSCLC) cells** show heightened sensitivity to **Birinapant**-induced apoptosis [4].
- **Combination Therapy Potential**: Given that **Birinapant** can shift the cellular balance from survival to death, it is being actively investigated in combination with other agents. Combining **Birinapant** with a p38α inhibitor (Ralimetinib) was shown to overcome resistance in KRAS-mutated NSCLC models [4].

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